

(5Z)-Tetraprenylacetone: A Potent Inducer of the Cellular Stress Response

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Compound of Interest

Compound Name: Tetraprenylacetone, (5Z)-

Cat. No.: B15193253

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

(5Z)-Tetraprenylacetone, an acyclic polyisoprenoid and a specific stereoisomer of geranylgeranylacetone (GGA), has emerged as a significant pharmacological agent for the induction of heat shock proteins (HSPs). Initially developed as an anti-ulcer drug, its cytoprotective properties have been largely attributed to its ability to upregulate the expression of various HSPs, which act as molecular chaperones to protect cells from stress-induced damage. This technical guide provides a comprehensive overview of the core mechanisms, quantitative data, and experimental protocols related to the action of (5Z)-Tetraprenylacetone as a heat shock protein inducer, intended for researchers, scientists, and professionals in drug development.

Mechanism of Action

The primary mechanism by which (5Z)-Tetraprenylacetone induces the expression of heat shock proteins revolves around the activation of Heat Shock Factor 1 (HSF1), the master transcriptional regulator of the heat shock response. Under normal physiological conditions, HSF1 is maintained in an inactive monomeric state through its association with HSP70 and HSP90.

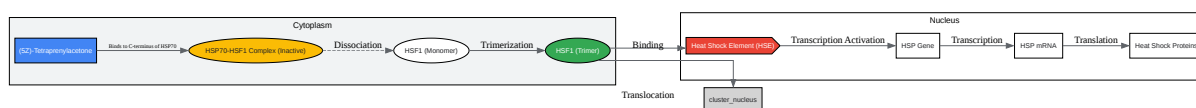
Upon cellular stress or exposure to inducers like (5Z)-Tetraprenylacetone, this complex is disrupted. It is proposed that (5Z)-Tetraprenylacetone directly interacts with the C-terminal

domain of HSP70, leading to a conformational change that causes the dissociation of HSP70 from HSF1.^[1] This dissociation allows HSF1 to trimerize, translocate to the nucleus, and bind to the heat shock elements (HSEs) in the promoter regions of HSP genes, thereby initiating their transcription.

Furthermore, the cytoprotective effects of (5Z)-Tetraprenylacetone-induced HSP70 have been linked to the activation of the PI3K/AKT/mTOR signaling pathway, which is crucial for cell survival and proliferation.

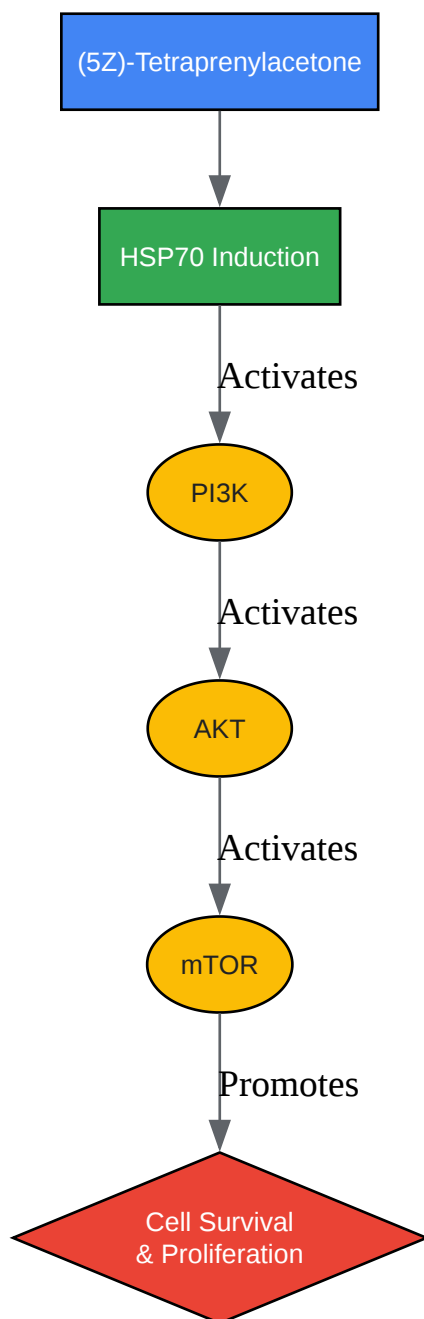
Signaling Pathways

Below are diagrams illustrating the key signaling pathways involved in the induction of heat shock proteins by (5Z)-Tetraprenylacetone.



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Caption: HSF1 Activation Pathway by (5Z)-Tetraprenylacetone.



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References

- 1. The induction mechanism of the molecular chaperone HSP70 in the gastric mucosa by Geranylgeranylacetone (HSP-inducer) - PubMed [pubmed.ncbi.nlm.nih.gov]
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